

Spectroscopic Profile of 4-Fluoroisoindoline: A Technical Guide

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Compound of Interest

Compound Name: **4-Fluoroisoindoline**

Cat. No.: **B167068**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data available for **4-Fluoroisoindoline**, a fluorinated heterocyclic compound of interest in medicinal chemistry and drug development. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for their acquisition.

Spectroscopic Data Summary

The known spectroscopic data for **4-Fluoroisoindoline** hydrochloride is summarized in the tables below, providing a clear reference for compound identification and characterization.

Table 1: ^1H NMR Spectroscopic Data for 4-Fluoroisoindoline Hydrochloride

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.00-7.03	m	1H	Aromatic CH
6.88-6.94	m	1H	Aromatic CH
4.50-4.52	d	4H	CH ₂

Note: Data acquired in D₂O at 300 MHz.

Table 2: Mass Spectrometry Data for 4-Fluoroisoindoline Hydrochloride

Technique	Ionization Mode	Observed m/z	Assignment
LC-MS	Positive	138	[M+H] ⁺

Note: "M" represents the molecular weight of the free base, **4-Fluoroisoindoline**.

Data for ¹³C NMR and IR spectroscopy of **4-Fluoroisoindoline** are not readily available in public literature and databases. Researchers are advised to acquire this data experimentally for comprehensive characterization.

Experimental Protocols

Detailed methodologies for the acquisition of the presented spectroscopic data are crucial for reproducibility and data comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Spectroscopy: A sample of **4-Fluoroisoindoline** hydrochloride was dissolved in Deuterium Oxide (D₂O). The ¹H NMR spectrum was recorded on a 300 MHz NMR spectrometer. The chemical shifts are reported in parts per million (ppm) relative to a standard internal reference.

¹³C NMR Spectroscopy: A general procedure for acquiring a ¹³C NMR spectrum would involve dissolving a sufficient amount of **4-Fluoroisoindoline** hydrochloride in a deuterated solvent, such as D₂O or DMSO-d₆. The spectrum would be acquired on an NMR spectrometer, typically operating at a frequency of 75 or 125 MHz, with proton decoupling to simplify the spectrum to single lines for each unique carbon atom.

Mass Spectrometry (MS)

The mass spectrum was obtained using a Liquid Chromatography-Mass Spectrometry (LC-MS) system. The sample, dissolved in a suitable solvent, was introduced into the mass

spectrometer, and the data was acquired in positive ion mode, leading to the observation of the protonated molecule $[M+H]^+$.

Infrared (IR) Spectroscopy

A standard method for obtaining an IR spectrum of a solid sample like **4-Fluoroisoindoline** hydrochloride is using the Potassium Bromide (KBr) pellet method or Attenuated Total Reflectance (ATR) FT-IR spectroscopy. The spectrum would be recorded over the standard mid-IR range (typically 4000-400 cm⁻¹) to observe the characteristic vibrational frequencies of the functional groups present in the molecule.

Synthesis of 4-Fluoroisoindoline Hydrochloride

A common synthetic route to **4-Fluoroisoindoline** hydrochloride involves the reduction of a suitable precursor, such as a 4-fluorophthalimide derivative. A typical procedure is as follows:

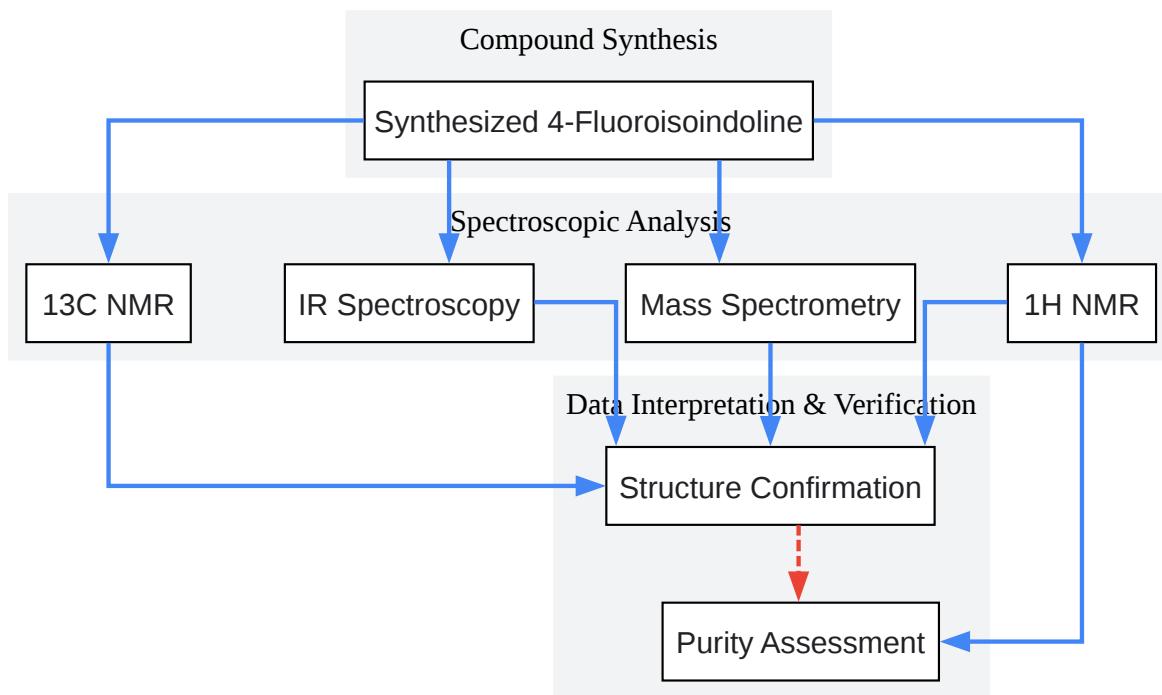


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*A generalized workflow for the synthesis of **4-Fluoroisoindoline** Hydrochloride.*

Spectroscopic Analysis Workflow

The logical workflow for the complete spectroscopic characterization of a synthesized batch of **4-Fluoroisoindoline** is outlined below. This process ensures the confirmation of the chemical structure and purity of the compound.

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Workflow for the spectroscopic characterization of **4-Fluoroisoindoline**.

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